

Personal protective equipment for handling 1-Phenylpyrrole

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Compound of Interest

Compound Name: 1-Phenylpyrrole

Cat. No.: B1663985

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Essential Safety and Handling Guide for 1-Phenylpyrrole

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **1-Phenylpyrrole**, including detailed personal protective equipment (PPE) requirements, operational protocols, and disposal plans.

Chemical Profile:

Property	Value
Chemical Name	1-Phenylpyrrole
CAS Number	635-90-5
Molecular Formula	C ₁₀ H ₉ N
Molecular Weight	143.19 g/mol
Appearance	Light beige to brown crystalline powder
Boiling Point	234 °C
Melting Point	58-60 °C

Hazard Identification and Precautionary Measures

1-Phenylpyrrole is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects[1]. It is also known to cause skin and eye irritation and may cause respiratory irritation[2][3].

Hazard Statements:

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.
- H410: Very toxic to aquatic life with long lasting effects.

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P271: Use only outdoors or in a well-ventilated area.
- P273: Avoid release to the environment.
- P280: Wear protective gloves/ eye protection/ face protection.
- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

- P391: Collect spillage.
- P501: Dispose of contents/ container to an approved waste disposal plant.

Personal Protective Equipment (PPE)

A comprehensive PPE program is critical for safety. The following table summarizes the recommended PPE for handling **1-Phenylpyrrole**.

Protection Type	Recommended Equipment	Standards/Specifications
Eye and Face	Chemical safety goggles or a face shield.	Conforming to EN166 (EU) or NIOSH (US) approved standards.
Skin	Chemical-resistant gloves (e.g., Nitrile rubber) and a lab coat or protective suit.	Gloves must satisfy EU Directive 89/686/EEC and the standard EN 374.
Respiratory	Use only in a well-ventilated area or in a chemical fume hood. If dust or aerosols are generated, a NIOSH-approved N95 dust mask or suitable respirator is required.	

Operational and Disposal Plans

Handling and Storage

- All handling of **1-Phenylpyrrole** should be conducted in a well-ventilated chemical fume hood.
- Avoid the formation of dust and aerosols.
- Keep containers tightly closed and stored in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents.

- For long-term storage, it is recommended to store at -20°C (as a powder) or -80°C (in solvent).

Spill Management

In the event of a spill, evacuate the area immediately. Wear full PPE, including respiratory protection.

For solid spills:

- Carefully sweep or scoop the material into a suitable, labeled container for disposal.
- Avoid generating dust.

For liquid spills (if dissolved in a solvent):

- Absorb the spill with an inert, non-combustible absorbent material (e.g., vermiculite, sand).
- Place the contained material and any contaminated cleaning supplies into a labeled hazardous waste container.

After material pickup is complete, ventilate the area and wash the spill site thoroughly.

Disposal

Dispose of **1-Phenylpyrrole** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Waste material must be disposed of at an approved waste disposal plant. Do not mix with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) department.

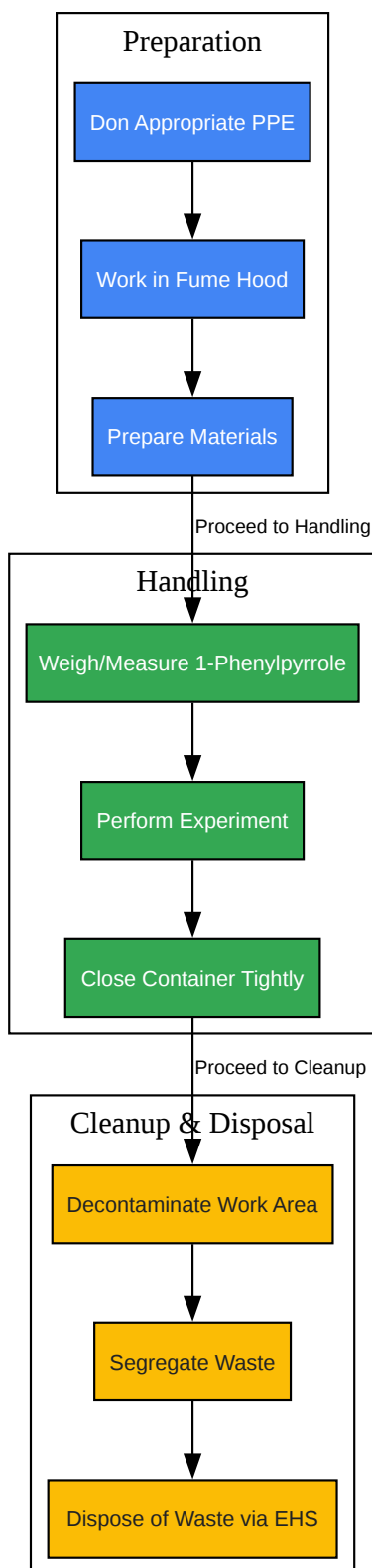
Contaminated packaging should be treated as the chemical itself.

Emergency Procedures: First Aid

Exposure Route	First Aid Measures
If Swallowed	Immediately call a POISON CENTER or doctor. Rinse mouth with water. Do NOT induce vomiting.
If on Skin	Remove contaminated clothing and wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice. Wash contaminated clothing before reuse.
If in Eyes	Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.
If Inhaled	Move the person to fresh air. If breathing is difficult, give oxygen. If breathing has stopped, perform artificial respiration. Seek medical attention.

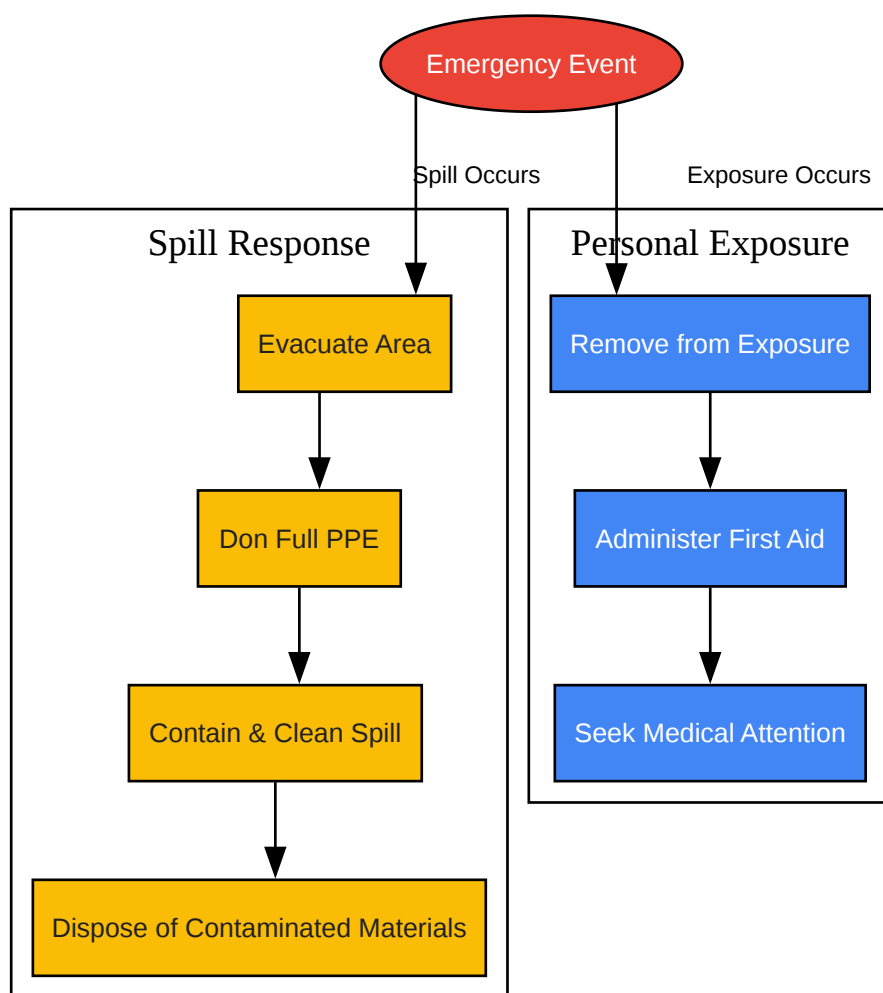
Visual Guides

The following diagrams illustrate the safe handling workflow and emergency response procedures for **1-Phenylpyrrole**.



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Caption: Workflow for the safe handling of **1-Phenylpyrrole**.



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Caption: Emergency response plan for **1-Phenylpyrrole** incidents.

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References

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- 2. 1-Phenylpyrrole 99 635-90-5 [sigmaaldrich.com]

- 3. 1-Phenylpyrrole | C₁₀H₉N | CID 12480 - PubChem [pubchem.ncbi.nlm.nih.gov]
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